

A Technical Guide to 5-Hydroxy Omeprazole-D3 for Research Applications

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Compound of Interest

Compound Name: 5-Hydroxy Omeprazole-D3

Cat. No.: B12410990

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **5-Hydroxy Omeprazole-D3**, a critical deuterated internal standard for research applications. It details commercially available sources, their technical specifications, and provides a foundational experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS) analysis.

Commercial Suppliers and Product Specifications

5-Hydroxy Omeprazole-D3 is available from several reputable suppliers catering to the research community. The following table summarizes the key technical specifications of the products offered. Please note that pricing and availability are subject to change and should be confirmed directly with the suppliers.

| Supplier | Product Name | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Purity | Available Quantities |
|--------------------------|-------------------------------------|--------------|--|----------------------------|-------------|--------------------------------------|
| Santa Cruz Biotechnology | 5-Hydroxy Omeprazole-d3 Sodium Salt | 1215629-45-0 | C ₁₇ H ₁₅ D ₃ N ₃ NaO ₄ S | 386.42 | ≥98% | Inquire |
| MedChem Express | 5-Hydroxy Omeprazole-d3 | 1189882-58-3 | C ₁₇ H ₁₆ D ₃ N ₃ O ₄ S | 364.43 | Inquire | Inquire |
| Veeprho | 5-Hydroxy Omeprazole-D3 | 2748479-83-4 | C ₁₇ H ₁₆ D ₃ N ₃ O ₄ S | Inquire | Inquire | Inquire |
| BOC Sciences | 5-Hydroxy Omeprazole-[d3] | 1189882-58-3 | C ₁₇ H ₁₆ D ₃ N ₃ O ₄ S | 364.43 | >95% | Milligrams-Grams |
| Aquigen Bio Sciences | 5-Hydroxy Omeprazole D3 | 1189882-58-3 | C ₁₇ H ₁₆ D ₃ N ₃ O ₄ S | 364.4 | Inquire | Inquire |
| LGC Standards | 5-Hydroxy Omeprazole-d3 Sodium Salt | 1215629-45-0 | C ₁₇ H ₁₅ D ₃ N ₃ NaO ₄ S | 386.42 | >95% (HPLC) | Inquire |
| ArtMolecule | 5-Hydroxyomeprazole D3 | Inquire | Inquire | Inquire | Inquire | 10 mg (€2714.00) [1] |
| Pharmaffiliates | 5-Hydroxy Omeprazole-(Pyridyl)-d3 | 1189882-58-3 | C ₁₇ H ₁₆ D ₃ N ₃ O ₄ S | 364.43 | Inquire | Inquire |

| | | | | | | |
|-----------------------------------|--------------------------------|------------------|--------------------------|-------|-------------------------|-------------------------|
| Alentris Research Pvt. Ltd. | 5-Hydroxy Omeprazol e D3 | 1189882- 58-3 | $C_{17}H_{16}D_3N_3O_4S$ | 364.4 | Inquire | Inquire |
|-----------------------------------|--------------------------------|------------------|--------------------------|-------|-------------------------|-------------------------|

The Role of 5-Hydroxy Omeprazole-D3 in Research

5-Hydroxy Omeprazole is the primary human metabolite of Omeprazole, a widely used proton pump inhibitor.[1] The deuterated analog, **5-Hydroxy Omeprazole-D3**, serves as an ideal internal standard for quantitative bioanalytical assays.[2] Its utility is particularly pronounced in pharmacokinetic and metabolic studies where accurate and precise measurement of the analyte is paramount. The stable isotope label ensures that the internal standard co-elutes with the unlabeled analyte and exhibits similar ionization efficiency in the mass spectrometer, thereby correcting for variations in sample preparation and instrument response.

Experimental Protocol: Quantification of 5-Hydroxy Omeprazole in Plasma using LC-MS/MS with 5-Hydroxy Omeprazole-D3 as an Internal Standard

This protocol provides a general framework for the analysis of 5-hydroxy omeprazole in a biological matrix. Optimization of specific parameters will be required for individual instruments and experimental conditions.

1. Materials and Reagents:

- 5-Hydroxy Omeprazole analytical standard
- **5-Hydroxy Omeprazole-D3** (Internal Standard)
- Human Plasma (or other relevant biological matrix)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic Acid (FA), LC-MS grade

- Water, LC-MS grade
- Microcentrifuge tubes
- Pipettes and tips

2. Standard Solution Preparation:

- Primary Stock Solutions (1 mg/mL):
 - Accurately weigh and dissolve 5-Hydroxy Omeprazole and **5-Hydroxy Omeprazole-D3** in methanol to prepare individual 1 mg/mL stock solutions.
- Working Standard Solutions:
 - Prepare a series of working standard solutions of 5-Hydroxy Omeprazole by serial dilution of the primary stock solution with a 50:50 mixture of acetonitrile and water.
- Internal Standard Working Solution (100 ng/mL):
 - Dilute the **5-Hydroxy Omeprazole-D3** primary stock solution with a 50:50 mixture of acetonitrile and water to a final concentration of 100 ng/mL.

3. Sample Preparation (Protein Precipitation):

- Pipette 100 μ L of plasma sample, calibration standard, or quality control sample into a microcentrifuge tube.
- Add 20 μ L of the 100 ng/mL **5-Hydroxy Omeprazole-D3** internal standard working solution to each tube (except for blank matrix samples).
- Vortex briefly.
- Add 300 μ L of cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 12,000 x g for 10 minutes at 4°C.

- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

4. LC-MS/MS Conditions (Illustrative):

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
 - Mobile Phase A: 0.1% Formic Acid in Water
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
 - Gradient: A suitable gradient to separate the analyte from matrix components (e.g., start with 95% A, ramp to 95% B, and re-equilibrate).
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μ L
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions (example):
 - 5-Hydroxy Omeprazole: Precursor ion (Q1) m/z 362.1 \rightarrow Product ion (Q3) m/z [Specific fragment]
 - **5-Hydroxy Omeprazole-D3**: Precursor ion (Q1) m/z 365.1 \rightarrow Product ion (Q3) m/z [Corresponding fragment]
 - Optimize collision energy and other MS parameters for maximum signal intensity.

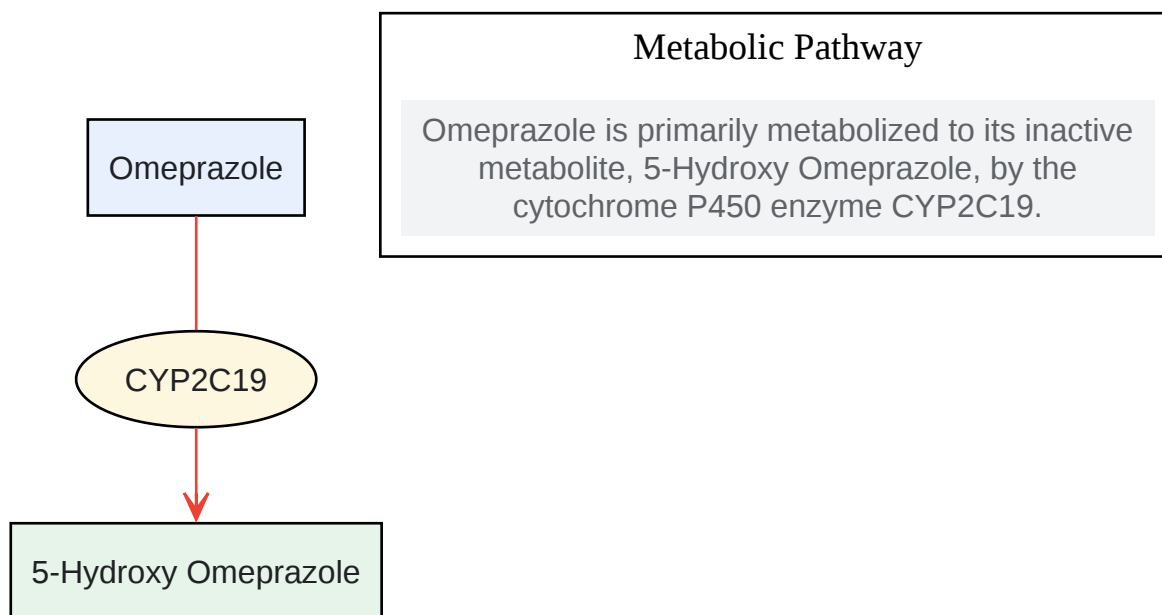
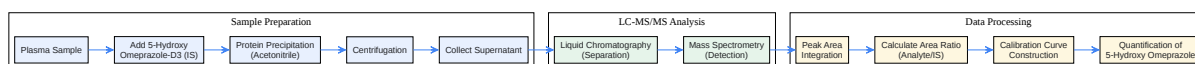
5. Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.

- Calculate the peak area ratio (Analyte Peak Area / Internal Standard Peak Area).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of 5-Hydroxy Omeprazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

Workflow and Signaling Pathway Visualizations

To further elucidate the experimental process, the following diagrams are provided in DOT language, a graph description language.



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References

- 1. 5-Hydroxyomeprazole D3- 10 mg in our online catalog | ARTMOLECULE [artmolecule.fr]
- 2. veeprho.com [veeprho.com]
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